

Fmoc-Ala-OH-13C3,15N molecular weight

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Compound of Interest

Compound Name: Fmoc-Ala-OH-13C3,15N

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An in-depth guide to the molecular weight of isotopically labeled Fmoc-Alanine, specifically **Fmoc-Ala-OH-13C3,15N**, designed for researchers, scientists, and professionals in drug development.

Core Data Summary

This section provides a comparative summary of the molecular properties of standard Fmoc-Ala-OH and its isotopically labeled counterpart, **Fmoc-Ala-OH-13C3,15N**. The data is presented to facilitate easy reference and comparison.

Property	Fmoc-Ala-OH (Standard)	Fmoc-Ala-OH-13C3,15N (Isotopically Labeled)
Molecular Formula	C ₁₈ H ₁₇ NO ₄ [1][2][3]	[¹³ C] ₃ [¹² C] ₁₅ H ₁₇ [¹⁵ N]O ₄
Average Molecular Weight (g/mol)	311.33[1]	Approx. 315.34
Monoisotopic Mass (Da)	311.1158	315.1229

Methodology for Molecular Weight Calculation

The determination of the molecular weight of an isotopically labeled compound requires a precise calculation based on the atomic masses of the specific isotopes incorporated, rather than the average atomic weights of the elements.

Standard Fmoc-Ala-OH Monoisotopic Mass Calculation

The monoisotopic mass is calculated by summing the masses of the most abundant naturally occurring isotopes of each element in the molecule.

- Formula: $C_{18}H_{17}NO_4$
- Isotopes and their masses:
 - Carbon (^{12}C): 12.000000 Da
 - Hydrogen (1H): 1.007825 Da
 - Nitrogen (^{14}N): 14.003074 Da
 - Oxygen (^{16}O): 15.994915 Da
- Calculation: $(18 \times 12.000000) + (17 \times 1.007825) + (1 \times 14.003074) + (4 \times 15.994915) = 311.1158 \text{ Da}$

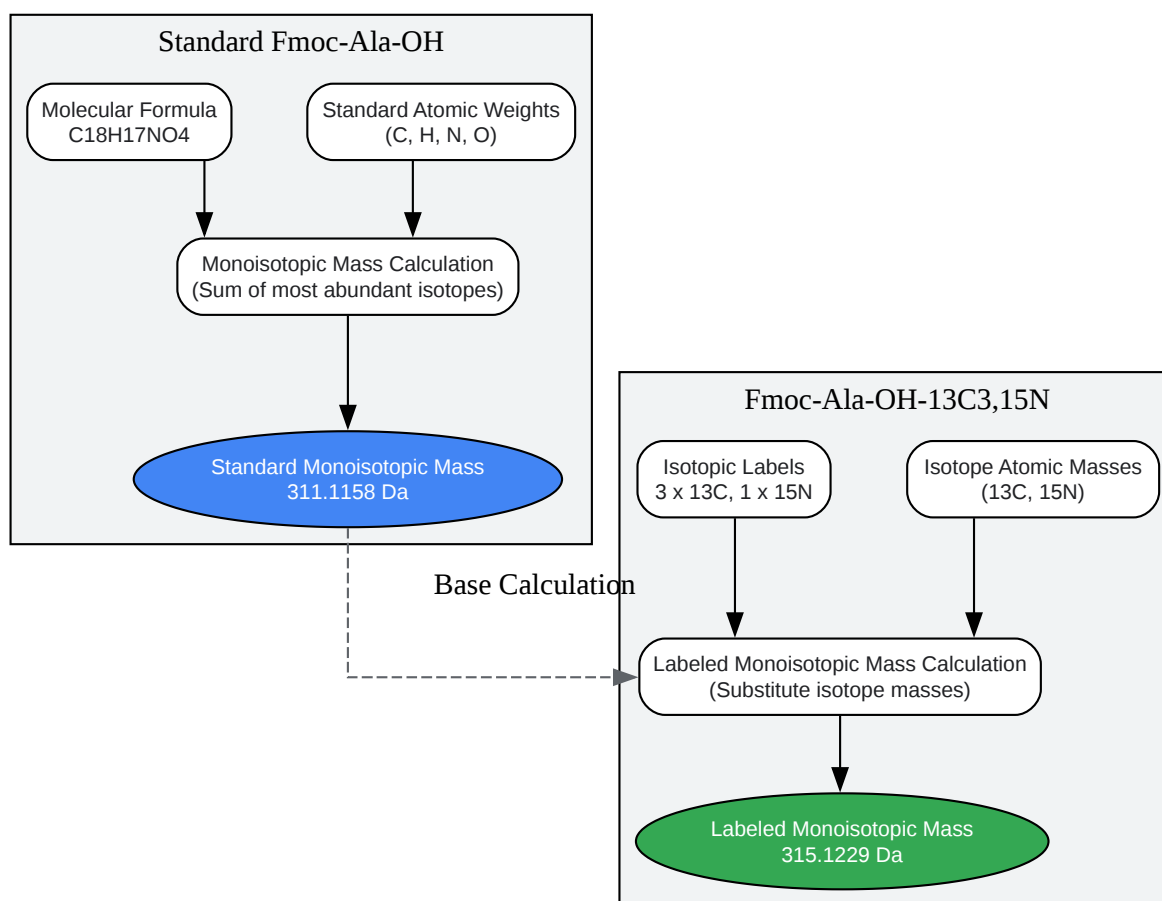
Fmoc-Ala-OH- $^{13}C_3$, ^{15}N Monoisotopic Mass Calculation

For the isotopically labeled molecule, the masses of three ^{12}C atoms and one ^{14}N atom are replaced with the masses of three ^{13}C atoms and one ^{15}N atom.

- Formula: $[^{13}C]_3[^{12}C]_{15}H_{17}[^{15}N]O_4$
- Isotopes and their masses:
 - Carbon-13 (^{13}C): 13.003355 Da
 - Nitrogen-15 (^{15}N): 15.000109 Da
- Calculation: $(15 \times 12.000000) + (3 \times 13.003355) + (17 \times 1.007825) + (1 \times 15.000109) + (4 \times 15.994915) = 315.1229 \text{ Da}$

Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the logical steps involved in calculating the molecular weight of the isotopically labeled compound.



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Caption: Logical workflow for calculating the monoisotopic mass of an isotopically labeled compound.

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References

- 1. Fmoc-Ala-OH | 35661-39-3 | FF16396 | Biosynth [biosynth.com]
- 2. 35661-39-3|Fmoc-Ala-OH|BLD Pharm [bldpharm.com]
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